

Biodegradability of Hexadecadienyl Dihydrogen Phosphate (Einecs 265-486-0): A Technical Guide

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Compound of Interest

Compound Name: *Einecs 265-486-0*

Cat. No.: *B13779989*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data on the biodegradability of Hexadecadienyl Dihydrogen Phosphate (**Einecs 265-486-0**) is not readily available in the public domain. This guide provides an in-depth analysis based on the biodegradability of structurally related compounds, primarily long-chain alkyl phosphate esters, and established scientific principles of microbial degradation.

Introduction

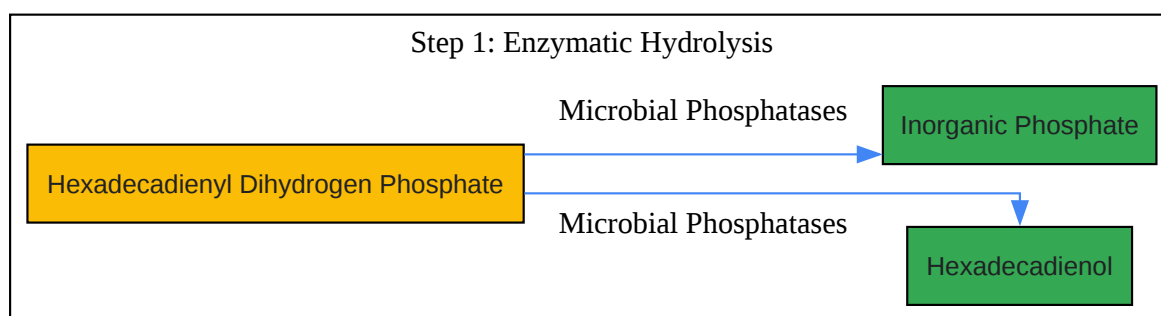
Hexadecadienyl dihydrogen phosphate (**Einecs 265-486-0**) is an organophosphate ester characterized by a long-chain unsaturated alkyl group. Understanding the environmental fate and biodegradability of such molecules is crucial for assessing their ecological impact and ensuring their safe use in various applications. This technical guide synthesizes the current understanding of the probable biodegradation pathways of long-chain alkyl phosphates and provides a detailed experimental protocol for assessing their ready biodegradability.

Predicted Biodegradation Pathway

The biodegradation of hexadecadienyl dihydrogen phosphate is anticipated to proceed via a two-step mechanism, initiated by enzymatic hydrolysis followed by the degradation of the resulting alcohol.

Step 1: Enzymatic Hydrolysis

The primary and rate-limiting step in the biodegradation of organophosphate esters is the cleavage of the phosphate ester bond. This reaction is catalyzed by a ubiquitous class of microbial enzymes known as phosphatases.[1][2][3][4][5] These enzymes hydrolyze the ester linkage to yield a long-chain alcohol (hexadecadienol) and inorganic phosphate.[1]

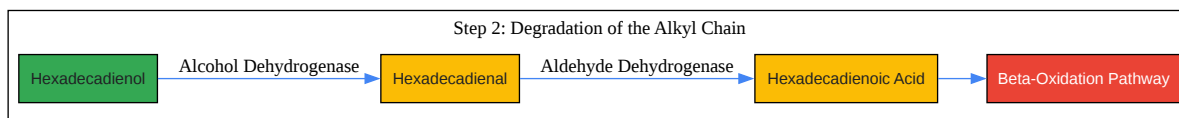


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Predicted initial hydrolysis of Hexadecadienyl Dihydrogen Phosphate.

Step 2: Biodegradation of Hexadecadienol

The resulting hexadecadienol, a long-chain unsaturated fatty alcohol, is expected to be readily biodegradable by microorganisms.[6] The degradation would likely proceed through successive oxidation of the alcohol to the corresponding aldehyde and then to a carboxylic acid (hexadecadienoic acid). This fatty acid can then be metabolized through the β -oxidation pathway, a common microbial process for breaking down fatty acids to generate energy.



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Predicted biodegradation pathway of the resulting hexadecadienol.

Experimental Protocol: OECD 301F Ready Biodegradability Test

To experimentally determine the ready biodegradability of hexadecadienyl dihydrogen phosphate, the OECD Guideline for the Testing of Chemicals, Test No. 301F "Manometric Respirometry Test" is a suitable and widely accepted method.^{[7][8][9][10][11]} This test measures the oxygen consumed by a microbial inoculum as it biodegrades the test substance in a closed system.

Principle

A known concentration of the test substance is incubated in a mineral medium with a relatively low concentration of aerobic microorganisms from a mixed population (e.g., activated sludge). The consumption of oxygen is measured over a 28-day period in sealed vessels. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD) of the substance.

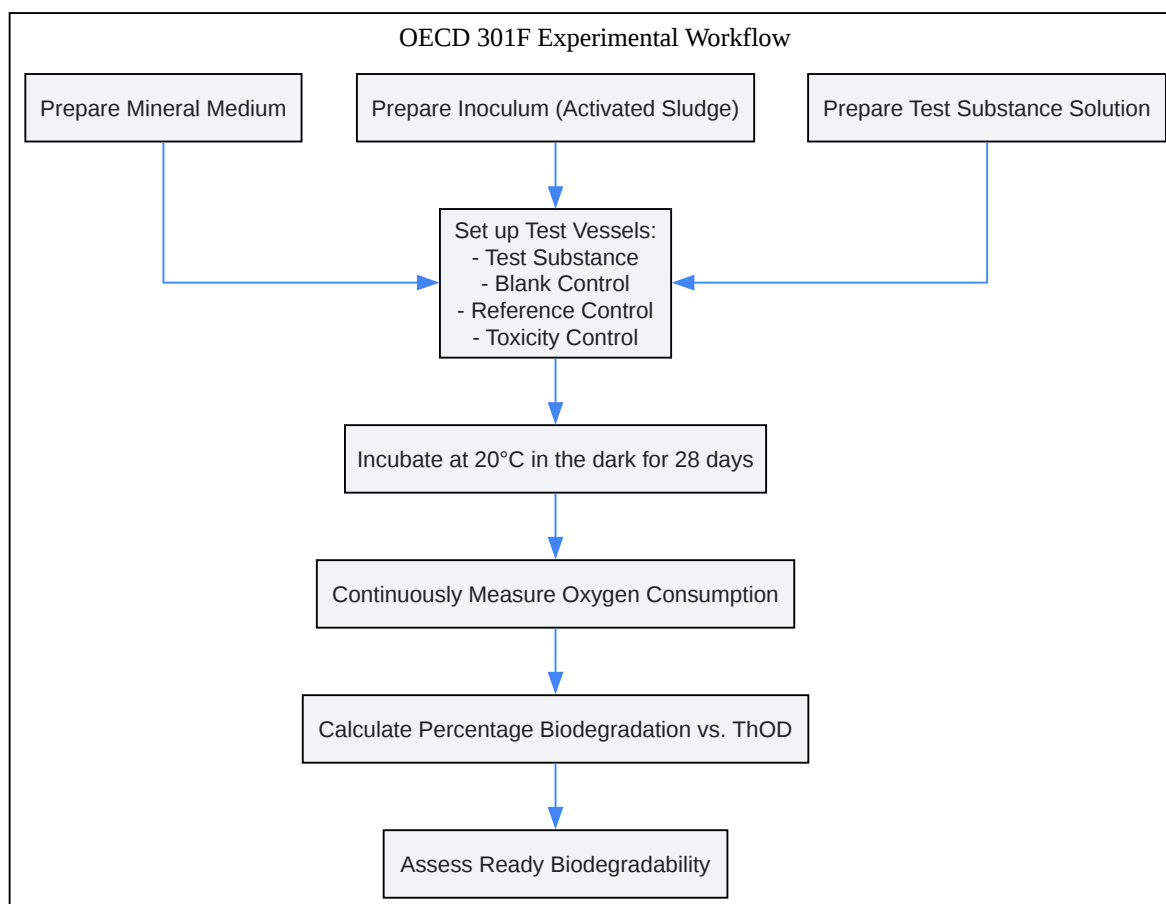
Materials and Methods

Table 1: Key Experimental Parameters for OECD 301F

Parameter	Specification
Test Substance Concentration	Typically 100 mg/L, providing a ThOD of at least 50-100 mg/L. [7] [10]
Inoculum	Activated sludge from a domestic wastewater treatment plant, concentration 30 mg solids/L.
Test Vessels	Closed respirometer flasks with a system to absorb CO ₂ (e.g., potassium hydroxide). [10]
Mineral Medium	Standard OECD 301 medium containing essential mineral salts.
Test Duration	28 days. [7] [8]
Temperature	20 ± 1°C in the dark.
Controls	1. Blank (inoculum only) 2. Reference (e.g., sodium benzoate) 3. Toxicity (test substance + reference)
Measurement	Oxygen consumption measured by a manometric device. [7]

Experimental Workflow

The following diagram illustrates the key steps in performing an OECD 301F test.



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Workflow for the OECD 301F Manometric Respirometry Test.

Data Interpretation

The percentage biodegradation is calculated based on the net oxygen consumption of the test substance (corrected for the blank) divided by its ThOD.

- Ready Biodegradability: A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.[11]

Summary and Conclusion

While direct experimental data on the biodegradability of hexadecadienyl dihydrogen phosphate (**Einecs 265-486-0**) is currently lacking, a scientifically sound prediction can be made based on its chemical structure and the known metabolic capabilities of microorganisms. The molecule is expected to undergo initial hydrolysis of the phosphate ester bond, followed by the biodegradation of the resulting long-chain unsaturated alcohol.

To confirm this prediction and obtain quantitative data, the OECD 301F Manometric Respirometry Test is the recommended experimental approach. This in-depth technical guide provides the necessary theoretical background and a detailed experimental protocol to enable researchers to assess the ready biodegradability of this and similar long-chain alkyl phosphate compounds. Such studies are essential for a comprehensive environmental risk assessment and to support the development of sustainable chemical products.

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